

Application Notes and Protocols: Amoxicillin Sodium Stock Solution for In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Amoxicillin (sodium)*

Cat. No.: *B13391290*

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Introduction

Amoxicillin is a broad-spectrum, β -lactam antibiotic widely used in research to study bacterial infections and antimicrobial resistance.^{[1][2]} It functions by inhibiting the synthesis of the bacterial cell wall.^[3] Specifically, amoxicillin binds to penicillin-binding proteins (PBPs), which are essential enzymes for the final step of peptidoglycan synthesis.^{[1][4]} This inhibition disrupts the integrity of the cell wall, leading to cell lysis and bacterial death.^{[2][4]} For reproducible and accurate in vitro experimental results, the correct preparation and storage of amoxicillin sodium stock solutions are critical, particularly given its inherent instability in aqueous solutions.^{[5][6]} These notes provide detailed protocols for the preparation, storage, and application of amoxicillin sodium stock solutions for use in various research assays.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the solubility and stability of amoxicillin sodium.

Table 1: Solubility of Amoxicillin Sodium

Solvent	Solubility	Reference
Water	78 mg/mL	[7]
Dimethyl Sulfoxide (DMSO)	78 mg/mL (use fresh, anhydrous)	[7]
Ethanol	Insoluble	[7]

Note: Amoxicillin sodium is described as very soluble in water, while amoxicillin trihydrate is only slightly soluble.[\[8\]](#)[\[9\]](#) Ensure you are using the correct form for your application.

Table 2: Stability and Storage Recommendations for Amoxicillin Sodium Solutions

Solvent/Condition	Temperature	Stability Detail	Recommendations	Reference
Aqueous Solution (Water)	19.5°C to 0°C	Unstable; degradation rate increases with temperature.	Prepare fresh for each experiment.	[6]
Normal Saline	0°C	t90 (time to 90% potency) = 252 hours	For short-term storage, 0°C in saline is preferable to glucose solutions.	[5]
5% Glucose Solution	0°C	t90 = 12.5 hours	Avoid using glucose solutions as a solvent if storage is required.	[5]
Aqueous Solution (Frozen)	0°C to -20°C	Markedly unstable; degradation can be faster than in a liquid state at 0°C.	Avoid storage in this temperature range.	[6][10]
Aqueous Solution (Frozen)	≤ -30°C	t90 = 13 days	If freezing an aqueous solution is necessary, store below -30°C.	[6][10]
DMSO Solution	-20°C	Stable for up to 1 month.	Aliquot to prevent freeze-thaw cycles.	[7]
DMSO Solution	-80°C	Stable for 6 months to 1 year.	Preferred method for long-term storage.	[7][11]

Aliquot to
prevent freeze-
thaw cycles.

Experimental Protocols

Protocol 1: Preparation of Aqueous Amoxicillin Sodium Stock Solution (for Immediate Use)

This protocol is suitable for experiments where the stock solution will be used on the same day it is prepared.

Materials:

- Amoxicillin Sodium powder
- Sterile, nuclease-free water or sterile Phosphate-Buffered Saline (PBS)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Analytical balance
- Vortex mixer
- Sterile syringe filters (0.22 μ m pore size)

Procedure:

- Weighing: In a sterile environment (e.g., a biological safety cabinet), accurately weigh the desired amount of amoxicillin sodium powder and place it into a sterile conical tube.
- Dissolution: Add the required volume of sterile water or PBS to the tube to achieve the target concentration (e.g., 10 mg/mL).
- Mixing: Close the tube securely and vortex at medium speed until the powder is completely dissolved. The solution should be clear.
- Sterilization: To ensure sterility for cell culture or microbiology assays, draw the solution into a sterile syringe and pass it through a 0.22 μ m syringe filter into a new sterile tube.

- Usage: Use the freshly prepared solution immediately. Do not store aqueous solutions at 4°C or -20°C for extended periods due to significant degradation.[6][10]

Protocol 2: Preparation of DMSO Amoxicillin Sodium Stock Solution (for Long-Term Storage)

This protocol is recommended for creating a concentrated stock that can be stored for an extended period.

Materials:

- Amoxicillin Sodium powder
- Anhydrous (molecular biology grade) Dimethyl Sulfoxide (DMSO)
- Sterile conical tubes
- Analytical balance
- Vortex mixer
- Sterile, nuclease-free microcentrifuge tubes for aliquots

Procedure:

- Weighing: Accurately weigh the desired amount of amoxicillin sodium powder and place it into a sterile conical tube.
- Dissolution: Add the required volume of anhydrous DMSO to achieve a high concentration (e.g., 50-78 mg/mL). Note: Moisture-absorbing DMSO can reduce solubility.[7]
- Mixing: Vortex thoroughly until the powder is fully dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquoting: Dispense the stock solution into small, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[11]

- Storage: Store the aliquots protected from light at -80°C for long-term stability (up to 1 year) or at -20°C for shorter periods (up to 1 month).[\[7\]](#)
- Usage: When needed, thaw a single aliquot. Further dilute the stock solution in the appropriate aqueous buffer or culture medium to the final working concentration immediately before use.

Protocol 3: Example Application - Minimum Inhibitory Concentration (MIC) Broth Microdilution Assay

This protocol describes how to use a prepared amoxicillin sodium stock solution to determine the MIC against a bacterial strain.

Materials:

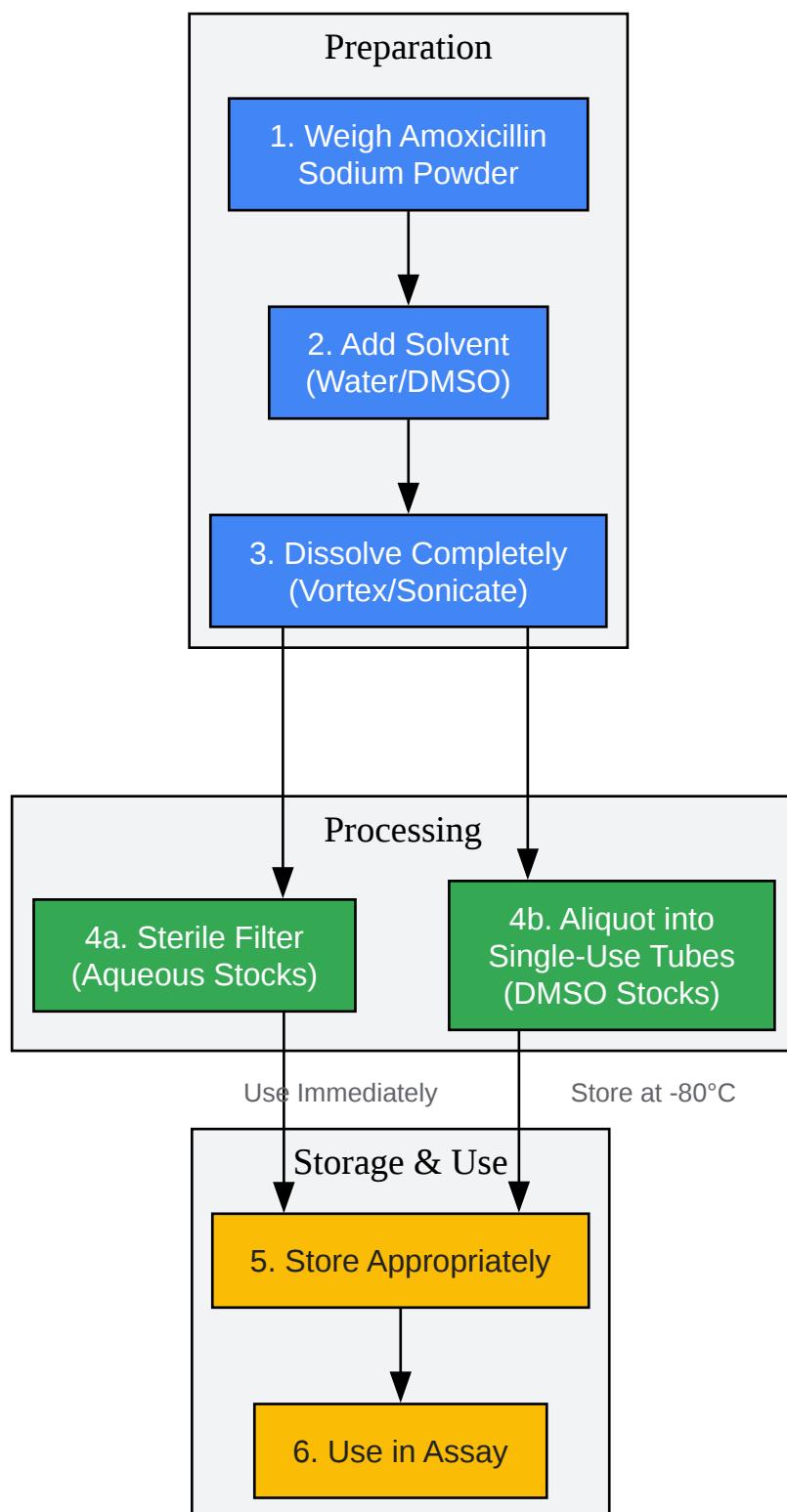
- Prepared Amoxicillin Sodium stock solution (from Protocol 1 or 2)
- Sterile 96-well flat-bottom microtiter plate
- Bacterial culture in the logarithmic growth phase
- Appropriate sterile bacterial growth medium (e.g., Mueller-Hinton Broth)
- Spectrophotometer
- Multichannel pipette

Procedure:

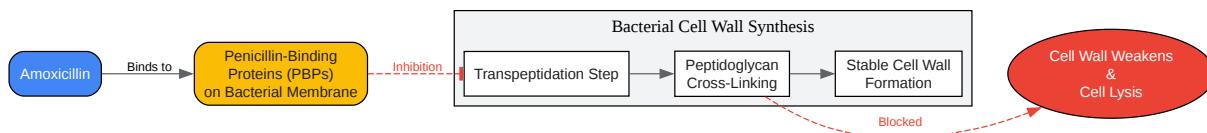
- Bacterial Inoculum Preparation: Dilute the log-phase bacterial culture in fresh broth to a standardized concentration (e.g., 5×10^5 CFU/mL), following standard microbiology guidelines (e.g., CLSI).
- Stock Dilution: Prepare an intermediate dilution of the amoxicillin stock solution in the growth medium. For example, if your highest desired concentration is 128 µg/mL, and the final volume in the well is 100 µL after adding bacteria, you would prepare a 256 µg/mL solution.
- Serial Dilution:

- Add 100 µL of sterile broth to wells 2 through 12 of a microtiter plate row.
- Add 200 µL of the intermediate amoxicillin dilution (e.g., 256 µg/mL) to well 1.
- Transfer 100 µL from well 1 to well 2, mixing thoroughly. This creates a 2-fold serial dilution.
- Repeat this transfer from well 2 to well 3, and so on, up to well 10. Discard 100 µL from well 10.
- Well 11 serves as the growth control (no antibiotic). Well 12 serves as the sterility control (broth only).
- Inoculation: Add 100 µL of the prepared bacterial inoculum to wells 1 through 11. The final volume in each well will be 200 µL, and the antibiotic concentrations will be halved.
- Incubation: Cover the plate and incubate at the optimal temperature for the bacterium (e.g., 37°C) for 18-24 hours.
- Result Determination: The MIC is the lowest concentration of amoxicillin that completely inhibits visible bacterial growth. This can be assessed visually or by measuring the optical density (OD) with a plate reader.

Visualizations

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Caption: Workflow for preparing amoxicillin sodium stock solutions.



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- To cite this document: BenchChem. [Application Notes and Protocols: Amoxicillin Sodium Stock Solution for In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b13391290#amoxycillin-sodium-stock-solution-preparation-for-in-vitro-assays>]

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